

# An In-depth Technical Guide to Methyl 2-methylthiazole-5-carboxylate

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## Compound of Interest

**Compound Name:** Methyl 2-methylthiazole-5-carboxylate

**Cat. No.:** B1321803

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## Introduction

**Methyl 2-methylthiazole-5-carboxylate** is a heterocyclic compound featuring a thiazole ring, a five-membered aromatic ring containing both sulfur and nitrogen atoms.<sup>[1]</sup> This structure is a key building block in the synthesis of a wide range of biologically active molecules.<sup>[2]</sup> The presence of the methyl group at the 2-position and the methyl carboxylate group at the 5-position provides distinct chemical reactivity and allows for diverse functionalization, making it a valuable intermediate in medicinal chemistry and materials science. Thiazole derivatives are known to exhibit a broad spectrum of pharmacological activities, including antimicrobial, anti-inflammatory, and anticancer properties.<sup>[3][4]</sup> This guide provides a comprehensive overview of the fundamental properties of **Methyl 2-methylthiazole-5-carboxylate**, including its physicochemical characteristics, synthesis, spectroscopic profile, chemical reactivity, and potential applications, to support its use in research and development.

## Physicochemical Properties

The physicochemical properties of **Methyl 2-methylthiazole-5-carboxylate** are crucial for its handling, formulation, and application. While experimental data for some properties are not readily available, computed values provide a reliable estimation.

Table 1: Physicochemical Properties of **Methyl 2-methylthiazole-5-carboxylate**

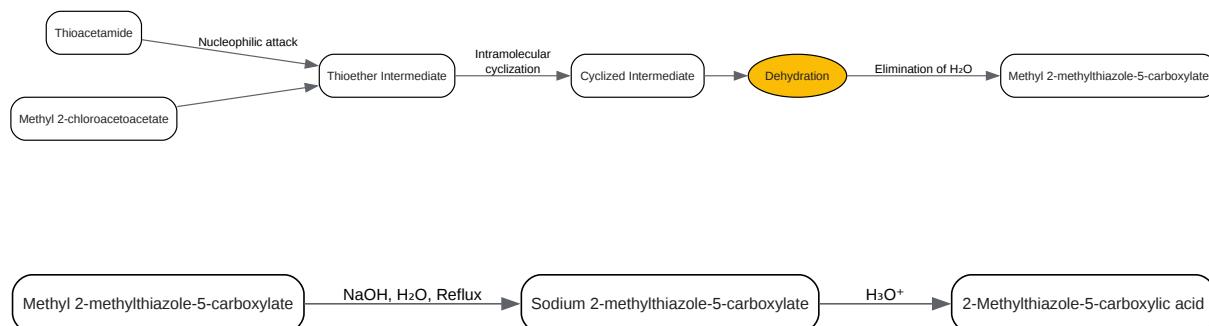
Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NO <sub>2</sub> S	<a href="#">[1]</a> <a href="#">[5]</a>
Molecular Weight	157.19 g/mol	<a href="#">[1]</a> <a href="#">[5]</a>
CAS Number	53233-90-2	<a href="#">[1]</a> <a href="#">[5]</a>
Appearance	White to almost white crystalline powder (based on 2-methylthiazole-5-carboxylic acid)	<a href="#">[2]</a>
Melting Point	Data not available. For comparison, 2-methylthiazole- 5-carboxylic acid has a melting point of 209 - 213 °C. <a href="#">[2]</a>	
Boiling Point	Data not available. For comparison, Methyl 2- aminothiazole-5-carboxylate has a boiling point of 298.7±13.0 °C at 760 mmHg.	
Density	Data not available. For comparison, Methyl 2- aminothiazole-5-carboxylate has a density of 1.4±0.1 g/cm <sup>3</sup> .	
Solubility	Soluble in organic solvents.	
XLogP3	1.5	<a href="#">[5]</a>
Topological Polar Surface Area	67.4 Å <sup>2</sup>	<a href="#">[5]</a>

## Synthesis and Manufacturing

The synthesis of **Methyl 2-methylthiazole-5-carboxylate** can be achieved through several synthetic routes, with the Hantzsch thiazole synthesis being a classic and adaptable method.[\[6\]](#) This method involves the condensation of a thioamide with an  $\alpha$ -halocarbonyl compound.

## Hantzsch Thiazole Synthesis: A Mechanistic Overview

The causality behind the Hantzsch synthesis lies in the nucleophilic character of the sulfur atom in the thioamide and the electrophilic nature of the  $\alpha$ -halocarbonyl. The reaction proceeds through a sequence of nucleophilic attack, cyclization, and dehydration to form the aromatic thiazole ring. The choice of reactants and conditions can be tailored to optimize the yield and purity of the desired product.



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